

# 4-fluoro-L-phenylalanine chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-fluoro-L-phenylalanine

Cat. No.: B556548

[Get Quote](#)

An In-depth Technical Guide to **4-fluoro-L-phenylalanine**: Chemical Properties and Structure

## Abstract

**4-fluoro-L-phenylalanine** (4F-Phe) is a non-proteinogenic amino acid that has garnered significant attention in biochemical research, drug development, and protein engineering.[1][2] As a derivative of L-phenylalanine, it features a fluorine atom at the para-position of the phenyl ring.[3][4] This single atomic substitution imparts unique chemical and physical properties that researchers leverage to enhance the stability, binding affinity, and biological activity of peptides and proteins.[1] Furthermore, the presence of the <sup>19</sup>F isotope makes it a powerful probe for Nuclear Magnetic Resonance (NMR) studies of protein structure and function.[2][5] This guide provides a comprehensive overview of the chemical properties, structure, and applications of **4-fluoro-L-phenylalanine** for researchers, scientists, and drug development professionals.

## Chemical Structure and Identifiers

**4-fluoro-L-phenylalanine** is structurally analogous to the natural amino acid L-phenylalanine, with the key difference being the substitution of a hydrogen atom with a fluorine atom at the 4-position of the benzene ring.[3] This substitution introduces minimal steric hindrance while significantly altering the electronic properties of the aromatic ring.

IUPAC Name: (2S)-2-amino-3-(4-fluorophenyl)propanoic acid.[3]

Chemical Structure:

- SMILES:C1=CC(=CC=C1C--INVALID-LINK--O)NF[3]
- InChI:InChI=1S/C9H10FNO2/c10-7-3-1-6(2-4-7)5-8(11)9(12)13/h1-4,8H,5,11H2,(H,12,13)/t8-/m0/s1[3]
- InChIKey:XWHHYOYVRVGJJY-QMMMGPBSA-N[3]

A summary of its key identifiers is presented in Table 1.

Table 1: Identifiers for **4-fluoro-L-phenylalanine**

Identifier	Value	Reference(s)
CAS Number	1132-68-9	[1][2][3]
PubChem CID	716312	[3]
Molecular Formula	C9H10FNO2	[1][2]
Molecular Weight	183.18 g/mol	[2][3][4]
Synonyms	p-Fluoro-L-phenylalanine, L-4-Fluorophenylalanine, H-Phe(4-F)-OH	[1][2][3]

## Physicochemical Properties

The introduction of fluorine significantly influences the physicochemical properties of the amino acid. These properties are crucial for its application in peptide synthesis and protein engineering. A compilation of these properties is detailed in Table 2.

Table 2: Physicochemical Properties of **4-fluoro-L-phenylalanine**

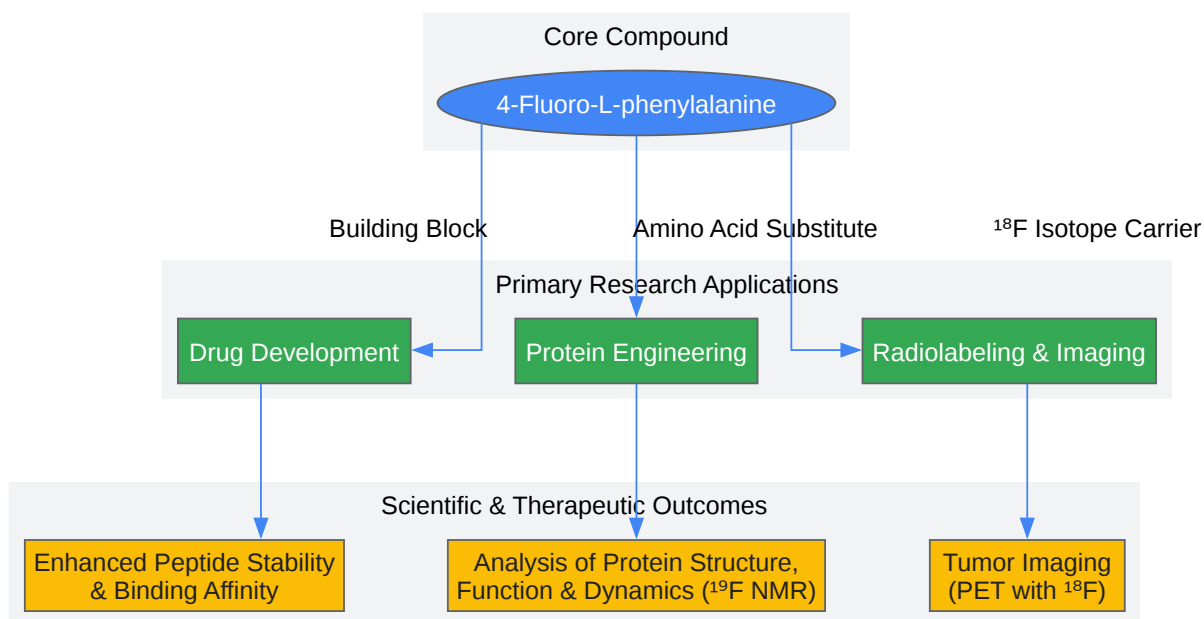
Property	Value	Reference(s)
Physical State	White to off-white powder or crystalline solid	[1][4][6]
Melting Point	211-255 °C (decomposes)	[1][6][7]
Solubility	- In water: Slightly soluble to insoluble - In PBS (pH 7.2): 5 mg/mL - In 0.5M HCl: 50 mg/mL - In Organic Solvents: Soluble in DMSO, Acetone	[2][7][8][9][10]
Optical Rotation	-23.0° to -27.0° (c=1, H <sub>2</sub> O)	[7][11][12]
pKa (Predicted)	2.20 ± 0.10	[7]
LogP (Computed)	-1.9 (XLogP3)	[3][4]

## Biological Activity and Key Applications

**4-fluoro-L-phenylalanine** is a versatile tool in chemical biology and drug discovery. Its primary biological effect is as a phenylalanine antagonist, which can lead to the inhibition of protein synthesis.[2][9] Researchers have harnessed its unique properties for several key applications.

- **Drug Development:** It serves as a critical building block in the synthesis of novel peptide-based drugs.[1] Its incorporation can enhance binding affinities, improve metabolic stability, and alter the pharmacokinetic profiles of therapeutic peptides.[1] For example, it has been shown to inhibit the growth of MCF-7 breast cancer cells with an IC<sub>50</sub> value of 11.8 μM.[2][10]
- **Protein Engineering:** Scientists substitute native phenylalanine residues with 4F-Phe to probe protein structure and function. The fluorinated analog can enhance protein stability and modulate enzyme activity, providing valuable insights into protein mechanics.[1]
- **<sup>19</sup>F NMR Spectroscopy:** The fluorine atom provides a sensitive NMR handle (<sup>19</sup>F) that is absent in natural proteins. This allows for high-resolution studies of protein folding, dynamics, and interactions.[13] It has been effectively used to determine the site-specific solvent accessibility of residues within polypeptides.[2][10]

- Radiolabeling: The fluorine atom allows for the incorporation of the  $^{18}\text{F}$  radioisotope, a positron emitter widely used in Positron Emission Tomography (PET) imaging for medical diagnostics.[1][14]



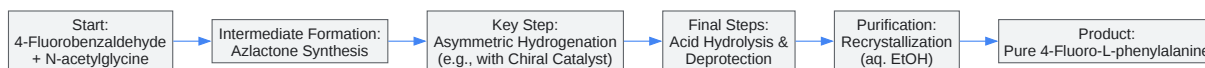
[Click to download full resolution via product page](#)

**Caption:** Key applications and outcomes of **4-fluoro-L-phenylalanine** research.

## Experimental Protocols

### General Synthesis and Purification

Multiple synthetic routes to **4-fluoro-L-phenylalanine** have been reported, often starting from fluorinated benzaldehyde derivatives. A common strategy involves the asymmetric hydrogenation of an  $\alpha$ -amido cinnamic acid intermediate.[14]



[Click to download full resolution via product page](#)

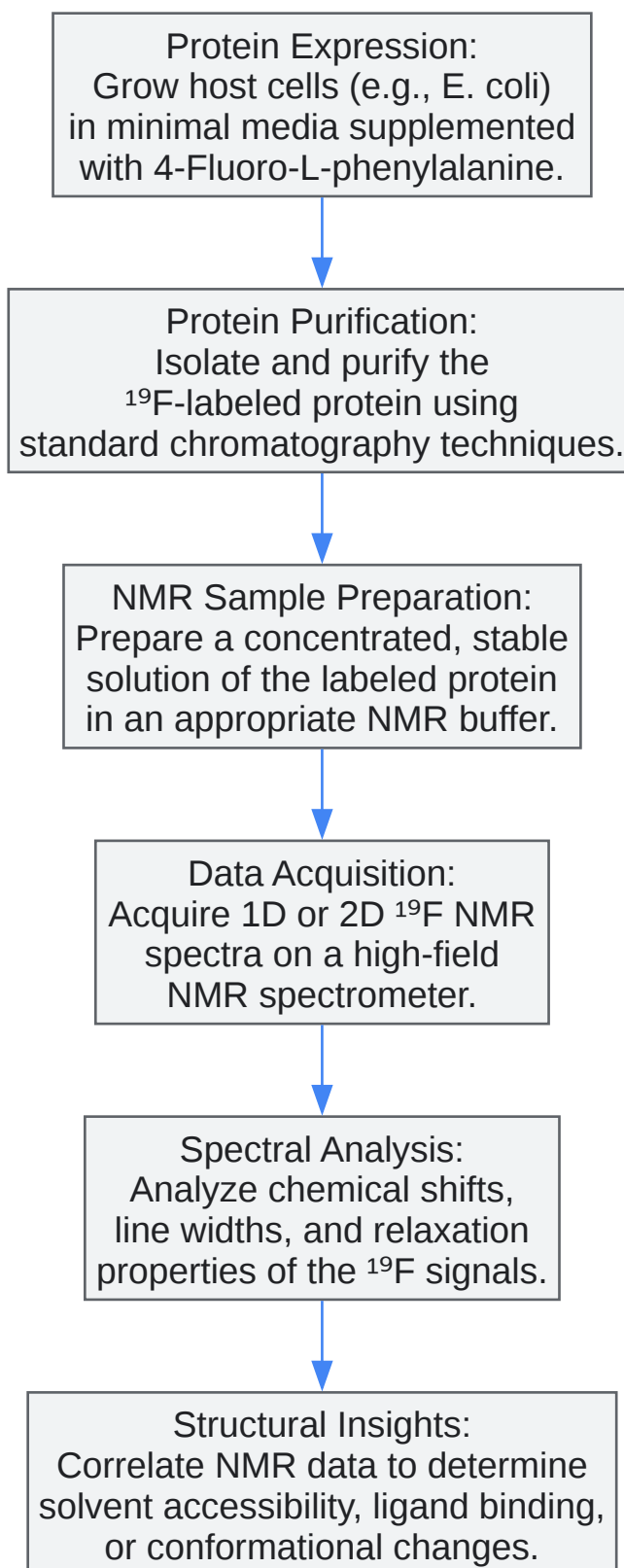
**Caption:** Generalized workflow for the chemical synthesis of **4-fluoro-L-phenylalanine**.

#### Methodology:

- **Intermediate Synthesis:** 4-fluorobenzaldehyde is reacted with N-acetylglycine to form the corresponding azalactone intermediate.
- **Asymmetric Hydrogenation:** The intermediate undergoes transition-metal-catalyzed asymmetric hydrogenation using a chiral ligand (e.g., ferrocene-based Me-BoPhoz) to establish the L-stereochemistry with high enantiomeric excess.[14]
- **Hydrolysis:** The resulting N-acetyl-L-phenylalanine derivative is subjected to acid hydrolysis to remove the acetyl protecting group.
- **Purification:** The final product is purified by recrystallization from a solvent system such as aqueous ethanol to yield high-purity crystals.[7]

## Protocol for <sup>19</sup>F NMR Analysis of Proteins

Incorporating 4F-Phe into a protein allows for detailed structural analysis using <sup>19</sup>F NMR.



[Click to download full resolution via product page](#)

**Caption:** Experimental workflow for protein analysis using  $^{19}\text{F}$  NMR with 4F-Phe.

### Methodology:

- **Protein Expression:** The target protein is overexpressed in an auxotrophic host strain or using a minimal medium where native phenylalanine is replaced by **4-fluoro-L-phenylalanine**.<sup>[13]</sup>
- **Purification:** The <sup>19</sup>F-labeled protein is purified to homogeneity using methods like affinity and size-exclusion chromatography.
- **NMR Spectroscopy:** A concentrated sample of the purified protein is prepared in a suitable buffer. <sup>19</sup>F NMR spectra are recorded.
- **Data Analysis:** The chemical shift of the <sup>19</sup>F signal is highly sensitive to its local environment. Changes in the chemical shift upon addition of a ligand or denaturant can be used to map binding sites or assess solvent accessibility at the labeled position.<sup>[2][5]</sup>

## Safety and Handling

According to GHS classifications, **4-fluoro-L-phenylalanine** may be harmful if swallowed, inhaled, or in contact with skin, and may cause skin and eye irritation.<sup>[3][15]</sup>

- **Handling:** Standard laboratory procedures should be followed, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.<sup>[6]</sup> Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust.<sup>[6]</sup>
- **Storage:** The compound should be stored in a tightly sealed container in a dry, cool, and well-ventilated place, protected from light.<sup>[1][6][7]</sup>
- **Stability:** It is stable under normal storage conditions but is incompatible with strong oxidizing agents.<sup>[6][16]</sup>

## Conclusion

**4-fluoro-L-phenylalanine** is a powerful and versatile tool for chemical biologists, medicinal chemists, and structural biologists. Its unique properties, conferred by the strategic placement of a fluorine atom, enable advanced applications in drug design, protein engineering, and

biophysical analysis. The continued exploration of this and other fluorinated amino acids promises to further expand the capabilities of peptide and protein science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. 4-fluoro-L-phenylalanine | C<sub>9</sub>H<sub>10</sub>FNO<sub>2</sub> | CID 716312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. p-Fluorophenylalanine | C<sub>9</sub>H<sub>10</sub>FNO<sub>2</sub> | CID 4654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Fluorescence and <sup>19</sup>F NMR evidence that phenylalanine, 3-L-fluorophenylalanine and 4-L-fluorophenylalanine bind to the L-leucine specific receptor of Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. L-4-Fluorophenylalanine | 1132-68-9 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. 4-FLUORO-D,L-PHENYLALANINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. 4-Fluoro-L-phenylalanine | CAS 1132-68-9 | Cayman Chemical | Biomol.com [biomol.com]
- 11. 4-Fluoro-L-phenylalanine | 1132-68-9 | TCI Deutschland GmbH [tcichemicals.com]
- 12. 4-Fluoro-L-phenylalanine, 98+% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 13. researchgate.net [researchgate.net]
- 14. Fluorinated phenylalanines: synthesis and pharmaceutical applications - PMC [pmc.ncbi.nlm.nih.gov]



- 15. 4-fluoro-L-phenylalanine | C<sub>9</sub>H<sub>10</sub>FNO<sub>2</sub> | CID 716312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. 4-Fluoro-L-phenylalanine | CAS#:51-65-0 | Chemsrsc [chemsrc.com]
- To cite this document: BenchChem. [4-fluoro-L-phenylalanine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556548#4-fluoro-l-phenylalanine-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)